

CAS number and nomenclature for 2-Methoxy-2-methylbutan-1-amine

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Compound of Interest

Compound Name: 2-Methoxy-2-methylbutan-1-amine

Cat. No.: B1428127

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An In-depth Technical Guide to 2-Methoxy-2-methylbutan-1-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-2-methylbutan-1-amine**, a chiral amine with potential applications in medicinal chemistry and organic synthesis. Due to the limited availability of experimental data for this specific compound, this document consolidates confirmed nomenclature, predicted physicochemical properties, and general methodologies for the synthesis of chiral amines. Information on structurally related compounds is included to provide context for potential applications and safety considerations. This guide is intended to serve as a foundational resource for researchers interested in the evaluation and utilization of this and similar functionalized amines in drug development and other scientific endeavors.

Nomenclature and Chemical Identity

The compound of interest is systematically named **2-Methoxy-2-methylbutan-1-amine**. Its unique chemical structure and identity are confirmed by the following identifiers.

Identifier	Value
IUPAC Name	2-Methoxy-2-methylbutan-1-amine
CAS Number	145550-56-7[1][2][3][4]
Molecular Formula	C6H15NO[5]
Canonical SMILES	CCC(C)(CN)OC[5]
InChI Key	WEHCJNHXUFEVNZ-UHFFFAOYSA-N[5]

Physicochemical Properties

While experimental data for **2-Methoxy-2-methylbutan-1-amine** is scarce, computational models provide predicted physicochemical properties that are valuable for initial assessment and experimental design. The following table summarizes these predicted values.

Property	Predicted Value	Source
Molecular Weight	117.19 g/mol	AstaTech, Inc.[2]
Monoisotopic Mass	117.115364 Da	PubChemLite[6]
XlogP	0.3	PubChemLite[6]
Predicted CCS (\AA^2) [M+H] ⁺	126.4	PubChemLite[6]
Predicted CCS (\AA^2) [M+Na] ⁺	133.2	PubChemLite[6]
Predicted CCS (\AA^2) [M-H] ⁻	126.4	PubChemLite[6]

Synthesis of Chiral Amines: A General Overview

Chiral amines are crucial building blocks in the synthesis of pharmaceuticals and other bioactive molecules.[1][2][5][7] The synthesis of compounds like **2-Methoxy-2-methylbutan-1-amine** falls under the broader category of chiral amine synthesis. Several strategic approaches have been developed for the asymmetric synthesis of these valuable compounds.

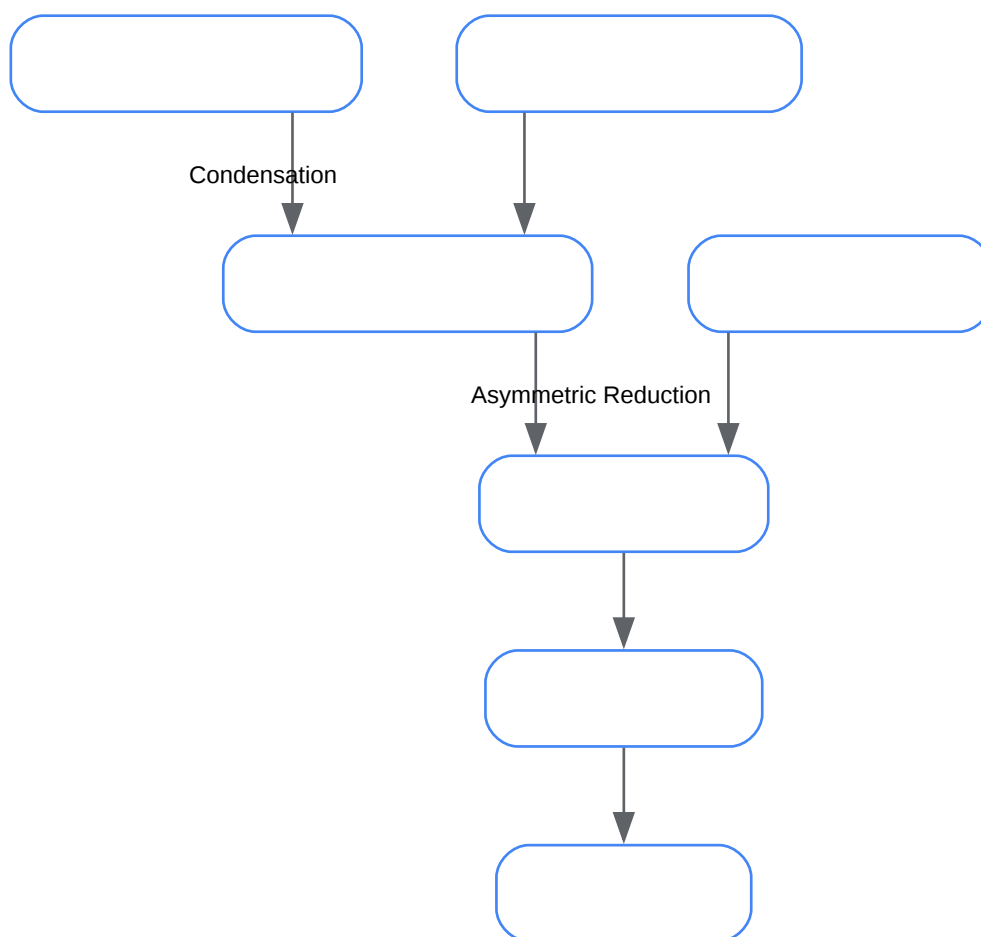
General Synthetic Strategies

The synthesis of chiral amines can be broadly categorized into several key methodologies:

- **Asymmetric Hydrogenation:** This method involves the hydrogenation of imines, enamines, or enamides using a chiral catalyst to induce stereoselectivity.[\[5\]](#)
- **Reductive Amination:** A two-step, one-pot reaction where a ketone or aldehyde first reacts with an amine to form an imine or enamine, which is then reduced to the corresponding amine. The use of chiral reducing agents or catalysts can render this process asymmetric.[\[8\]](#)
- **Nucleophilic Addition to Imines:** This approach utilizes the addition of organometallic reagents to chiral imines or the use of chiral catalysts to control the stereochemistry of the addition to prochiral imines.
- **Biocatalytic Methods:** Enzymes such as transaminases and amine dehydrogenases offer highly selective routes to chiral amines under mild reaction conditions.[\[1\]](#)

Illustrative Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of a chiral amine via reductive amination, a common and versatile method.



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References

- 1. Enzymatic Routes for Chiral Amine Synthesis: Protein Engineering and Process Optimization - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis of the Functionalized Enamine [manu56.magtech.com.cn]
- 4. Synthesis, Characterization and Application of Amine-Functionalized Hierarchically Micro-Mesoporous Silicon Composites for CO₂ Capture in Flue Gas - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Recent Advances in the Enantioselective Synthesis of Chiral Amines via Transition Metal-Catalyzed Asymmetric Hydrogenation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. PubChemLite - 2-methoxy-2-methylbutan-1-amine (C₆H₁₅NO) [pubchemlite.lcsb.uni.lu]
- 7. Recent advances in the synthesis of chiral α -tertiary amines via transition-metal catalysis - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 8. Chiral Amine Synthesis – Recent Developments and Trends for Enamide Reduction, Reductive Amination, and Imine Reduction | Semantic Scholar [semanticscholar.org]
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